

structure and SMILES code for 4-Tolyl-d4-sulfonamide

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Compound of Interest

Compound Name: 4-Tolyl-d4-sulfonamide

Cat. No.: B12418621

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Technical Guide: 4-Tolyl-d4-sulfonamide

Content Type: Technical Whitepaper Subject: Stable Isotope Internal Standards (SIL-IS) CAS Registry Number: 1219795-34-2

Chemical Identity & Structural Analysis[1][2]

The efficacy of **4-Tolyl-d4-sulfonamide** as an internal standard relies on its physicochemical equivalence to the target analyte (p-toluenesulfonamide) while maintaining a distinct mass shift (+4 Da) resolvable by mass spectrometry.

Core Identifiers

Parameter	Technical Specification
Chemical Name	4-Methylbenzene-2,3,5,6-d4-sulfonamide
Common Name	p-Toluenesulfonamide-d4
CAS Number	1219795-34-2
Molecular Formula	
Molecular Weight	175.24 g/mol (vs. 171.22 native)
Isotopic Purity	Typically ≥ 98 atom % D
Appearance	White to off-white crystalline solid

SMILES & InChI Architecture

The following codes explicitly define the isotopic substitution on the aromatic ring (positions 2, 3, 5, 6 relative to the methyl group).

Isomeric SMILES:

InChI Key: LMYRWZFENFIFIT-QFFDRWTDSA-N^[1]

Structural Visualization

The diagram below illustrates the specific deuteration pattern. Note that the methyl group () remains undeuterated in the standard "d4" configuration to prevent metabolic instability (benzylic oxidation) or H/D exchange issues during storage.

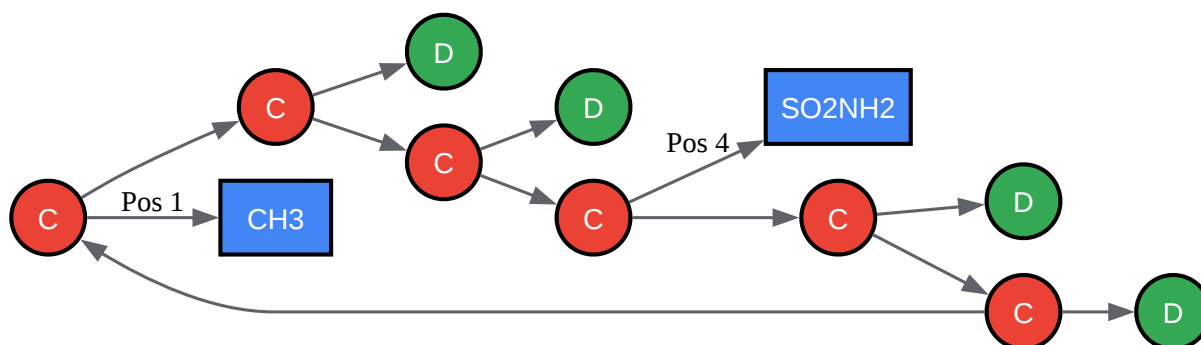


Figure 1: Structural connectivity of 4-Tolyl-d4-sulfonamide showing aromatic deuteration.

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Synthesis & Manufacturing Protocols

High-fidelity synthesis of deuterated standards requires preventing "scrambling" (random H/D exchange). The preferred route utilizes Toluene-d8 or Toluene-ring-d5 as the starting material.

Synthesis Workflow (Chlorosulfonation Route)

This protocol ensures the deuterium atoms on the ring remain intact while introducing the sulfonamide moiety.

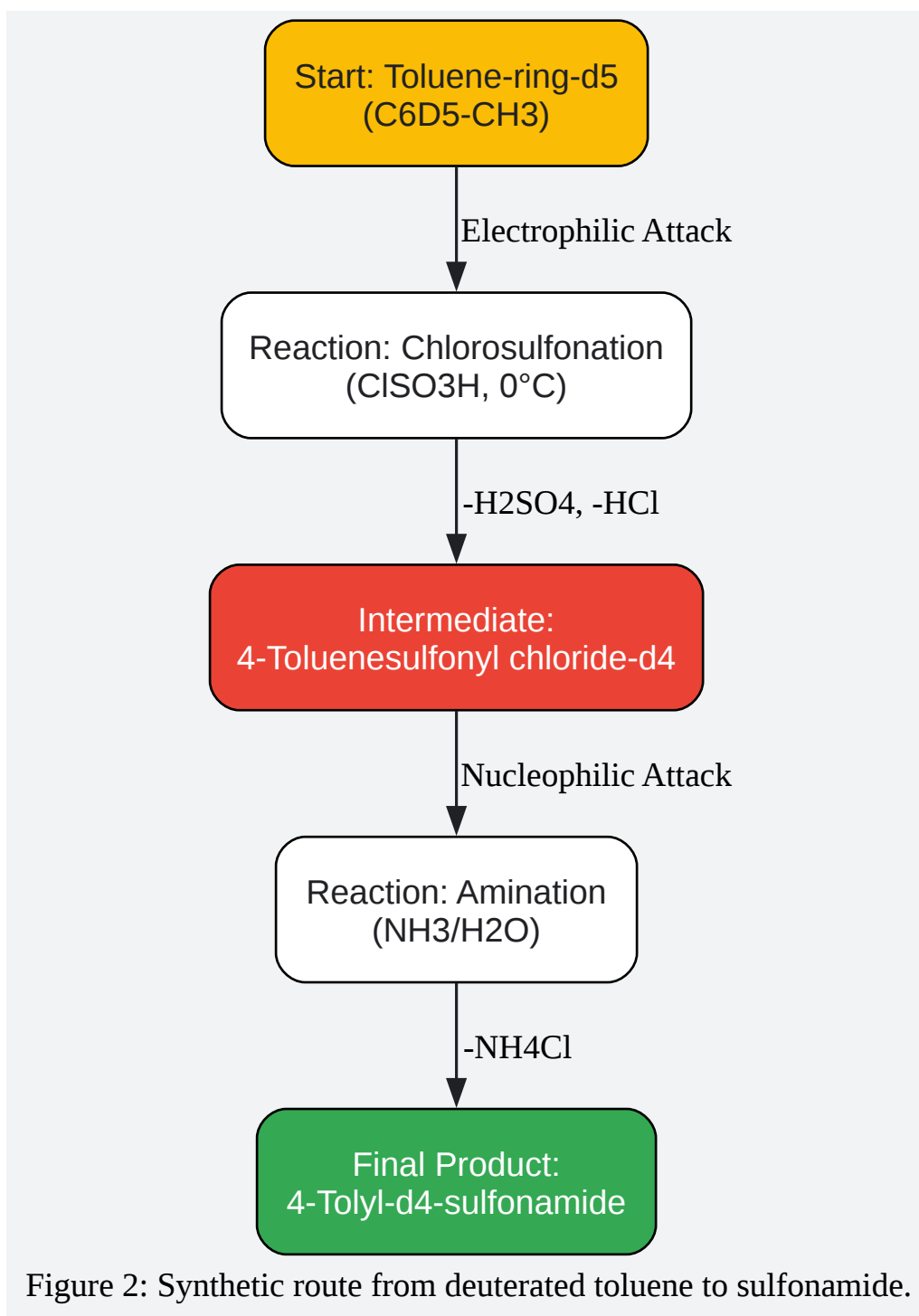
Precursors:

- Substrate: Toluene-2,3,4,5,6-d5 (CAS: 1603-99-2) or Toluene-d8 (if d7 product is acceptable, otherwise back-exchange is required).
- Reagent: Chlorosulfonic acid ().
- Amination Agent: Ammonium hydroxide () or Ammonia gas ().

Step-by-Step Methodology:

- Electrophilic Aromatic Substitution (Chlorosulfonation):
 - Action: Add Toluene-d5 dropwise to excess chlorosulfonic acid at 0-5°C.
 - Causality: Low temperature prevents di-sulfonation and minimizes thermal H/D exchange. The electrophilic attack occurs primarily at the para position due to the directing effect of the methyl group.
 - Reaction:
.
- Quenching & Isolation:
 - Action: Pour the reaction mixture onto crushed ice.
 - Causality: Decomposes excess chlorosulfonic acid. The sulfonyl chloride precipitates as a solid.
 - Purification: Filtration to collect 4-Toluenesulfonyl chloride-d4.
- Amination (Nucleophilic Substitution):
 - Action: Treat the sulfonyl chloride with aqueous ammonia (28%) or anhydrous
in THF.
 - Reaction:
.
 - Validation: The product precipitates; wash with water to remove ammonium chloride.

Synthesis Pathway Diagram



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Analytical Applications & Validation

Mass Spectrometry (LC-MS/MS)

4-Tolyl-d4-sulfonamide is the "Gold Standard" Internal Standard (IS) for quantifying sulfonamides in biological matrices (plasma, urine) and environmental water samples.

- Mechanism: It co-elutes with the native analyte (p-toluenesulfonamide) but is detected in a separate mass channel (+4 m/z).
- Correction Capability: Because it experiences the exact same ionization suppression or enhancement from the matrix as the analyte, the ratio of Analyte Area/IS Area provides a corrected, linear response.

MRM Transitions (Example):

- Native Analyte:

(Loss of
)

- IS (d4):

(Loss of
; tropylium ion retains the 4 deuteriums).

Proton NMR Validation

To verify the "d4" status (ensure no non-deuterated impurity):

- ¹H-NMR (DMSO-d₆):
 - 2.40 ppm (Singlet, 3H): Methyl group ().
 - 7.30 ppm (Multiplet): ABSENT. The aromatic region should show <1% integration compared to the methyl peak.
 - 7.60 ppm (Broad Singlet, 2H): Sulfonamide protons ().

Physicochemical Properties Table[2]

Property	Value	Relevance
Melting Point	137–140 °C	Identical to non-deuterated; confirms purity.[2]
Solubility	DMSO, Methanol, Ethanol	Suitable for preparation of stock solutions (1 mg/mL).
pKa	~10.1	Weakly acidic group; allows negative ion mode MS.
LogP	~0.8	Low lipophilicity; elutes early in Reverse Phase LC.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 6269, p-Toluenesulfonamide. Retrieved from [\[Link\]](#)
- Splendid Lab. **4-Tolyl-d4-sulfonamide** (CAS 1219795-34-2) Structural Data. Retrieved from [\[Link\]](#)

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Sources

- 1. 4-Tolyl-sulfonamide-d4 (p-Tosylamide-d4) | Isotope-Labeled Compounds | 1219795-34-2 | Invivochem [invivochem.com]
- 2. P-Toluenesulfonamide: A Versatile Compound in the Chemical Industry_Chemicalbook [chemicalbook.com]

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